

PF-739 In Vitro Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: PF-739

Cat. No.: B610057

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Abstract

PF-739 is a potent, orally active, and non-selective direct activator of 5' AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. As a pan-activator, **PF-739** stimulates all 12 heterotrimeric AMPK complexes, making it a valuable tool for studying the diverse roles of AMPK in metabolic pathways.[1] These application notes provide detailed protocols for key in vitro assays to characterize the activity and cellular effects of **PF-739**, including a direct AMPK kinase activity assay, a cellular AMPK phosphorylation assay, and a cell-based glucose uptake assay. The included data summaries and workflow diagrams are intended to facilitate the experimental design and execution for researchers investigating AMPK-targeted therapeutics.

Introduction to PF-739

PF-739 allosterically activates AMPK by binding to the allosteric drug and metabolite (ADaM) site, a regulatory site on the kinase. This activation leads to the phosphorylation of downstream targets involved in various metabolic processes, including glucose uptake and fatty acid oxidation. In preclinical studies, **PF-739** has been shown to increase AMPK activity in skeletal

muscle and liver, leading to reduced plasma glucose levels.[1][2] The non-selective activation of AMPK isoforms by **PF-739** allows for the broad investigation of AMPK signaling in different cellular contexts.

Quantitative Data Summary

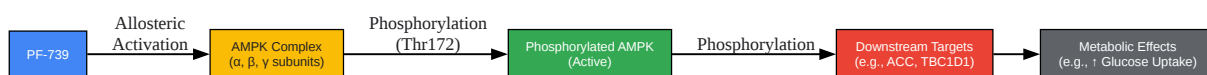
The following table summarizes the in vitro potency of **PF-739** against various AMPK heterotrimeric complexes.

AMPK Complex	EC50 (nM)
$\alpha 1\beta 1\gamma 1$	8.99
$\alpha 1\beta 2\gamma 1$	126
$\alpha 2\beta 1\gamma 1$	5.23
$\alpha 2\beta 2\gamma 1$	42.2

Data sourced from MedchemExpress.[1]

Signaling Pathway

The diagram below illustrates the mechanism of action of **PF-739** in activating the AMPK signaling pathway.



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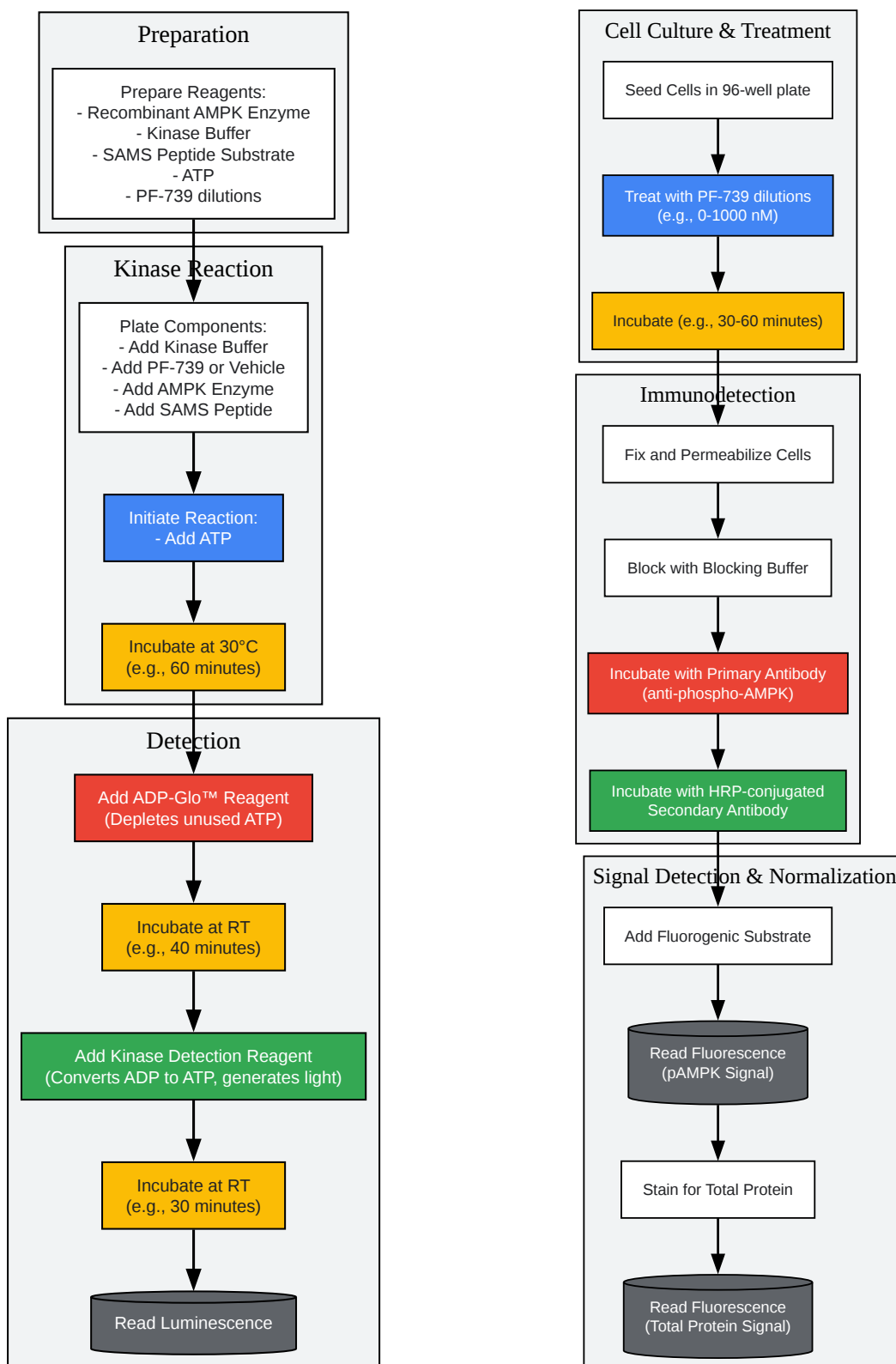
Caption: **PF-739** allosterically activates the AMPK complex, leading to its phosphorylation and subsequent phosphorylation of downstream targets, resulting in various metabolic effects.

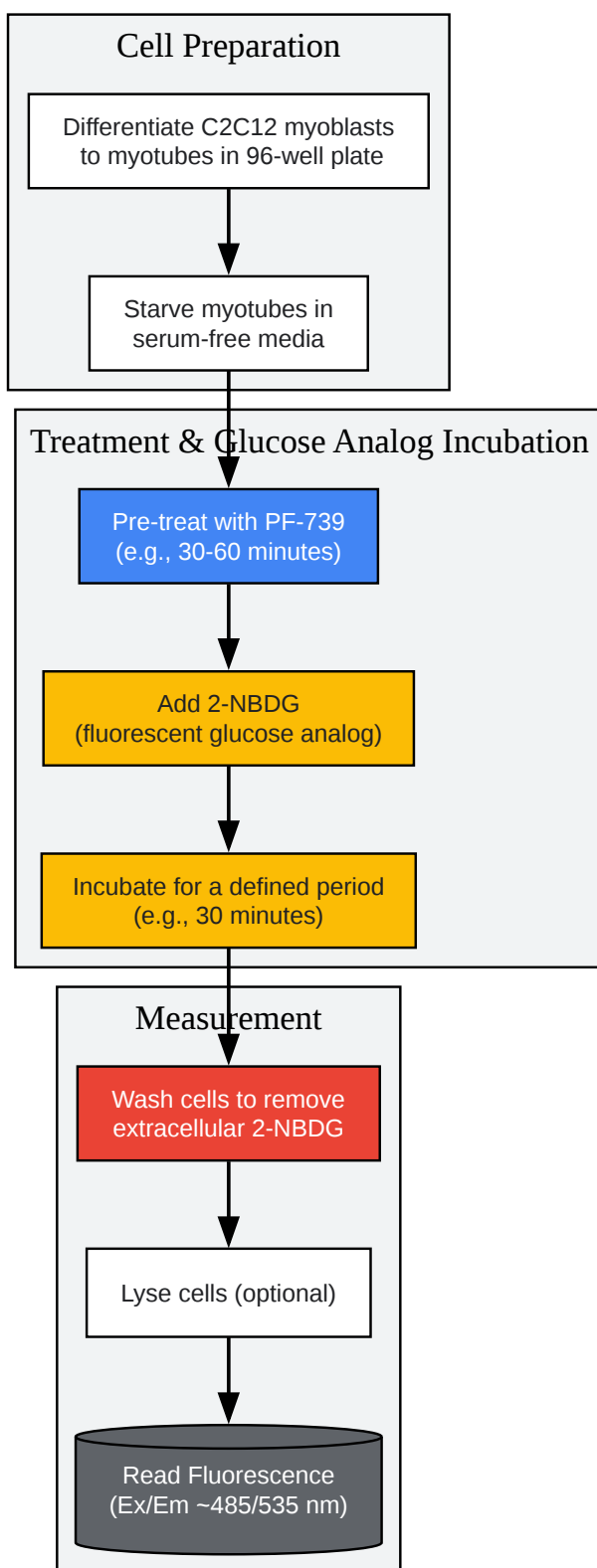
Experimental Protocols

In Vitro AMPK Kinase Activity Assay (ADP-Glo™ Format)

This protocol is adapted from commercially available luminescent kinase assays, such as the ADP-Glo™ Kinase Assay, which measures ADP production as an indicator of kinase activity.

Experimental Workflow:





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Direct small molecule ADaM-site AMPK activators reveal an AMPKγ3-independent mechanism for blood glucose lowering - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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